

AR-C141990 Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AR-C141990 hydrochloride

Cat. No.: B2769621

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AR-C141990 hydrochloride is a potent and selective inhibitor of the monocarboxylate transporter 1 (MCT1), also known as solute carrier family 16 member 1 (SLC16A1). MCT1 is a crucial transmembrane protein responsible for the proton-linked transport of monocarboxylates, such as lactate, pyruvate, and ketone bodies, across the plasma membrane. Due to its significant role in the metabolic regulation of various cell types, including activated T-lymphocytes and cancer cells, MCT1 has emerged as a promising therapeutic target. This technical guide provides an in-depth overview of **AR-C141990 hydrochloride**, its physicochemical properties, mechanism of action, and relevant experimental protocols.

Physicochemical and Biological Properties

AR-C141990 hydrochloride is a small molecule inhibitor with well-defined chemical characteristics and biological activities. Its properties are summarized in the table below.

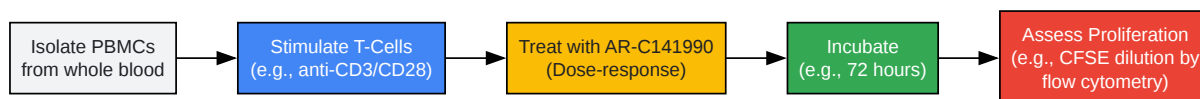
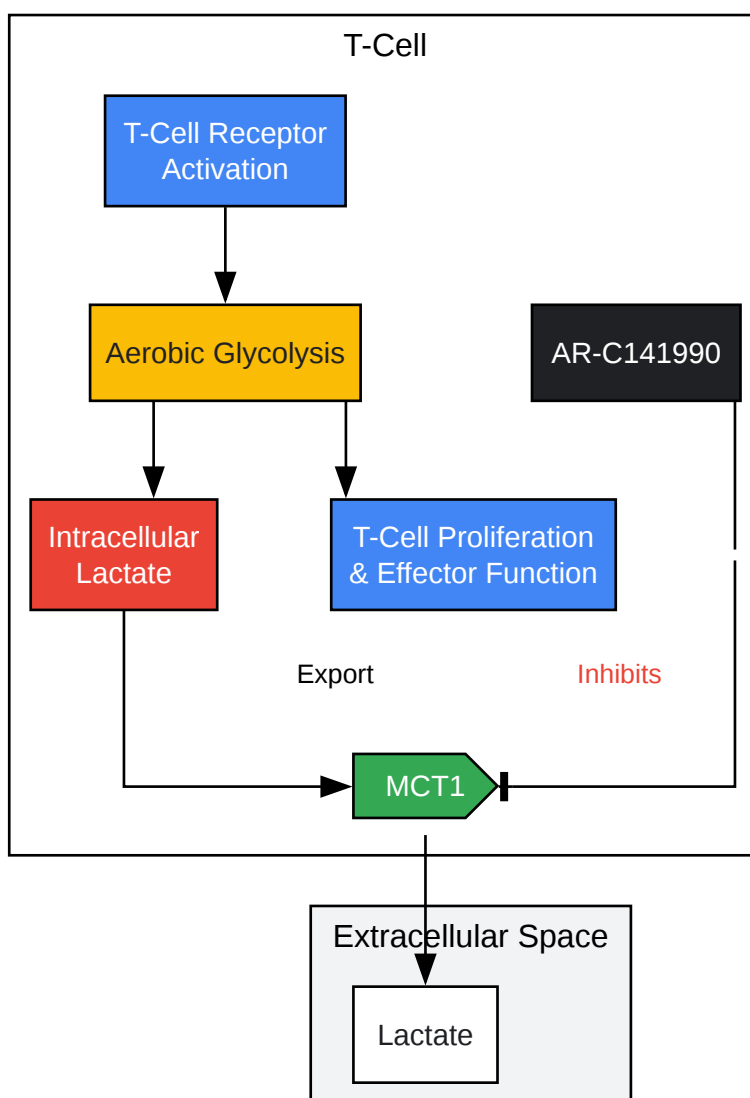
Property	Value
CAS Number	2250019-94-2[1][2]
Molecular Weight	529.05 g/mol [1][2]
Molecular Formula	C ₂₆ H ₂₈ N ₄ O ₄ S·HCl[1]
Purity	≥98%[1]
Appearance	White to off-white solid
Solubility	Soluble in water and DMSO[1]
Storage	Store at -20°C[1]
Biological Activity	Potent and selective MCT1 inhibitor[1]
pKi for MCT1	7.6[1]
Selectivity	~10-fold selective for MCT1 over MCT2[1]

Mechanism of Action and Signaling Pathways

AR-C141990 hydrochloride exerts its biological effects by inhibiting MCT1-mediated transport of lactate. In highly glycolytic cells, such as activated T-cells and many cancer cells, there is a significant production of lactate, which must be exported to maintain intracellular pH and sustain glycolysis. By blocking MCT1, AR-C141990 leads to intracellular lactate accumulation and a subsequent disruption of cellular metabolism and signaling.

Impact on T-Cell Activation and Metabolism

Activated T-lymphocytes undergo a metabolic switch to aerobic glycolysis to support their rapid proliferation and effector functions. This process generates large amounts of lactate that are exported via MCT1. Inhibition of MCT1 by AR-C141990 disrupts this metabolic program, leading to immunosuppressive effects.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Inhibition of lactate transport by MCT-1 blockade improves chimeric antigen receptor T-cell therapy against B-cell malignancies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Inhibition of lactate transport by MCT-1 blockade improves chimeric antigen receptor T-cell therapy against B-cell malignancies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [AR-C141990 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2769621/docs#ar-c141990-hydrochloride-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b2769621/docs#ar-c141990-hydrochloride-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check